

# Safeguarding Health and Environment: Proper Disposal of Antitumor Agent-74

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## Compound of Interest

Compound Name: Antitumor agent-74

Cat. No.: B12398464

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The effective and safe disposal of **Antitumor Agent-74**, a potent cytotoxic compound, is paramount for protecting laboratory personnel and the environment. Adherence to established protocols is not merely a regulatory requirement but a critical component of responsible research and development. This document provides a comprehensive guide to the proper handling and disposal procedures for **Antitumor Agent-74**, ensuring minimal risk and maximum safety.

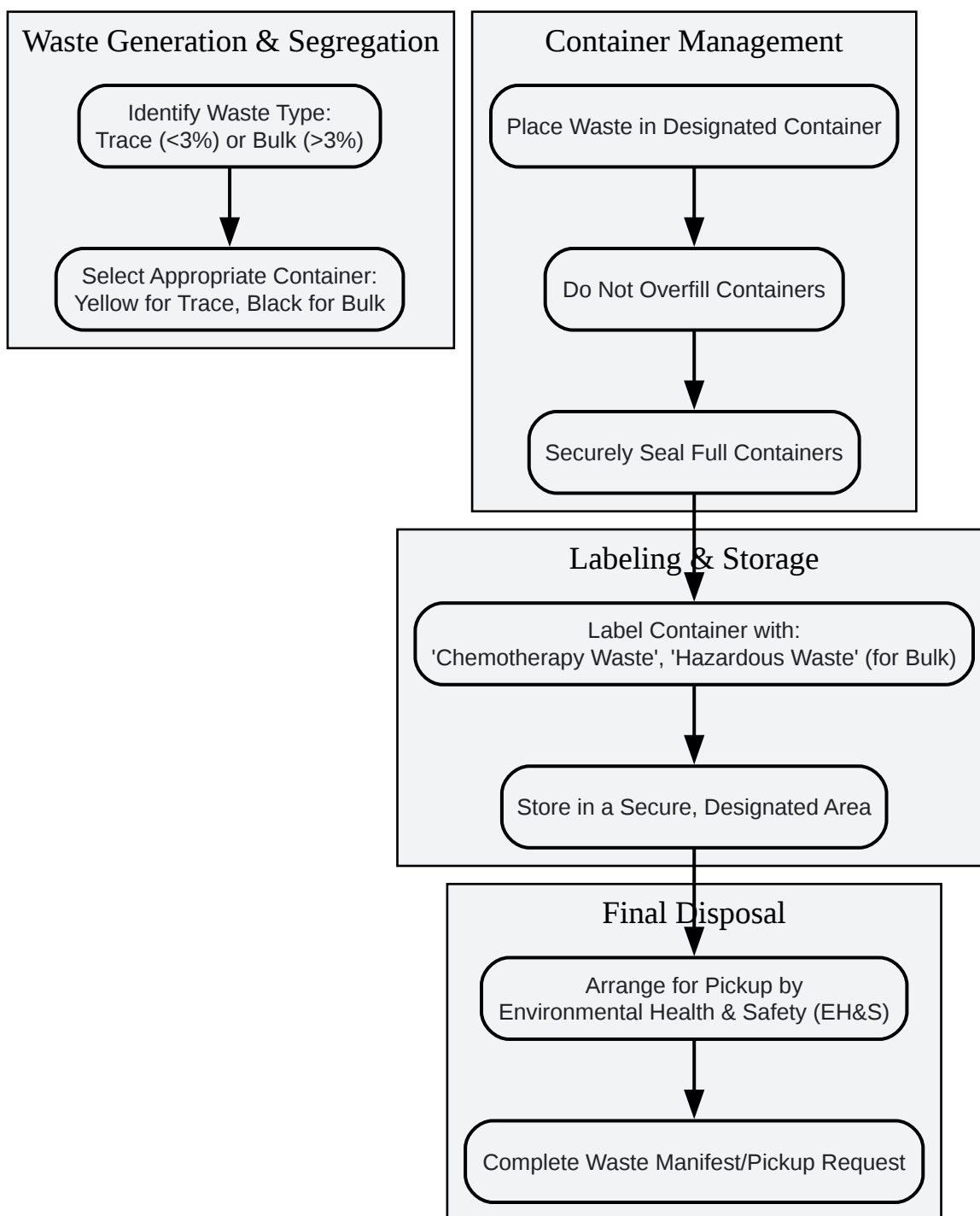
## Waste Categorization and Segregation

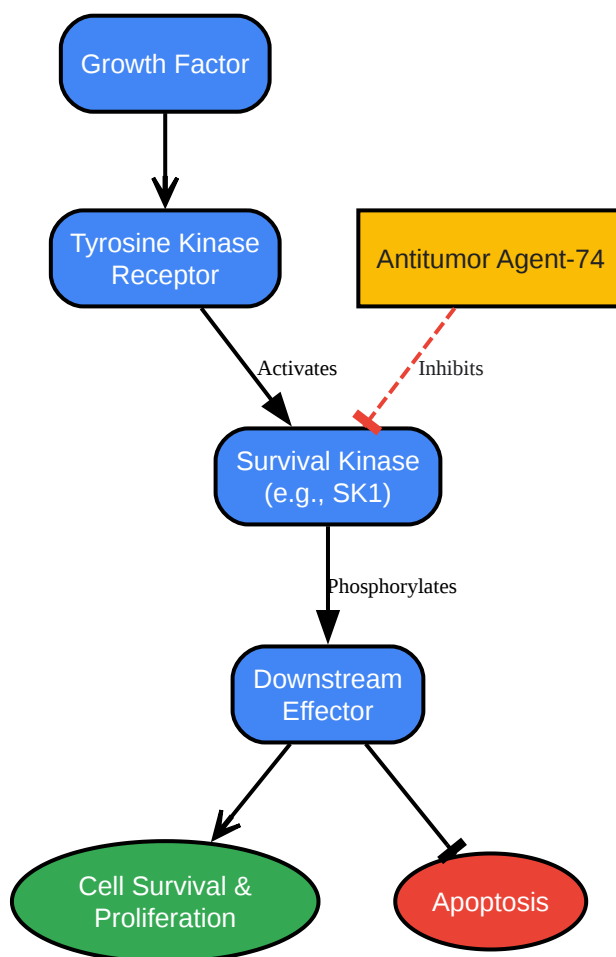
Proper disposal begins with accurate waste categorization. **Antitumor Agent-74** waste is classified into two primary streams: Trace Chemotherapy Waste and Bulk Chemotherapy Waste. The key distinction lies in the concentration of the active agent.

Waste Category	Description	Container Type	Disposal Method
Trace Chemotherapy Waste	Items with minimal residual amounts (<3% of the original volume) of Antitumor Agent-74. This includes empty vials, syringes, IV bags, tubing, gloves, gowns, and other contaminated disposables.[1]	Yellow, puncture-resistant containers specifically designated for trace chemotherapy waste. [1][2]	Incineration.[1][2]
Bulk Chemotherapy Waste	Materials containing more than a 3% residual amount of the original drug.[1] This includes partially used vials, syringes with more than 0.1 ml of the agent, and materials used to clean up spills.[1][3]	Black, RCRA-approved hazardous waste containers.[1][3]	Managed as hazardous chemical waste in compliance with federal and state regulations.[3]

## Standard Operating Procedure for Disposal

The following step-by-step process ensures the safe disposal of **Antitumor Agent-74** waste. This workflow is designed to prevent exposure and environmental contamination.





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## References

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